An In-depth Technical Guide to 3-Acetoxy-3'-cyanobenzophenone

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Compound of Interest

Compound Name:	*3-Acetoxy-3'-cyanobenzophenone*
CAS No.:	*890099-69-1*
Cat. No.:	*B1292266*

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Introduction

3-Acetoxy-3'-cyanobenzophenone is a substituted diaryl ketone, a class of compounds that holds significant interest in medicinal chemistry and materials science. The benzophenone scaffold is a common motif in numerous biologically active molecules and functional materials.[1][2][3] This guide provides a comprehensive overview of **3-Acetoxy-3'-cyanobenzophenone**, including a detailed, plausible synthetic route, its physicochemical and spectroscopic properties, and a discussion of its potential applications based on the known activities of related compounds. This document is intended for researchers and professionals in drug discovery and chemical synthesis.

Part 1: Synthesis and Purification

A robust and widely utilized method for the synthesis of benzophenones is the Friedel-Crafts acylation.[4][5] This electrophilic aromatic substitution reaction provides a direct route to forming the carbon-carbon bond between an aromatic ring and a carbonyl group. For the synthesis of **3-Acetoxy-3'-cyanobenzophenone**, a logical approach involves the acylation of

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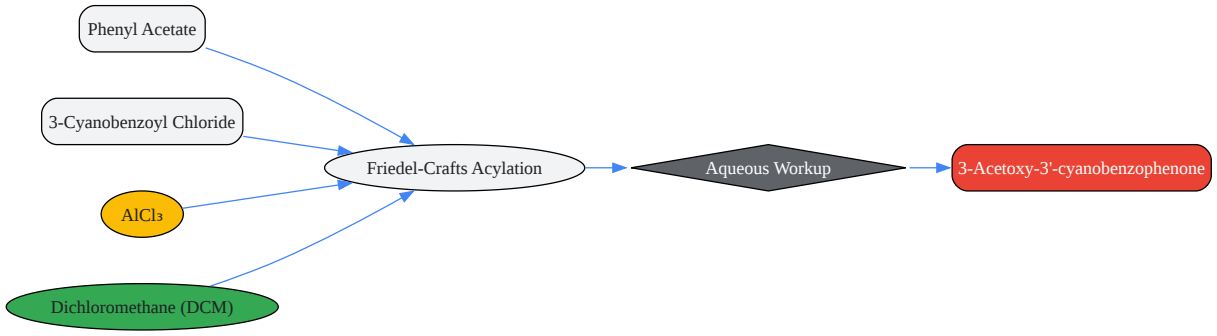
phenyl acetate with 3-cyanobenzoyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride ($AlCl_3$).

Proposed Synthetic Pathway: Friedel-Crafts Acylation

The overall reaction is as follows:



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Caption: Proposed synthesis of **3-Acetoxy-3'-cyanobenzophenone** via Friedel-Crafts acylation.

Detailed Experimental Protocol

Materials and Reagents:

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Reagent	Formula	M.W. (g/mol)	Quantity	Molar Equiv.
Phenyl Acetate	$C_8H_8O_2$	136.15	1.0 g	1.0
3-Cyanobenzoyl Chloride	C_8H_4ClNO	165.58	1.34 g	1.1
Aluminum Chloride (anhydrous)	$AlCl_3$	133.34	1.08 g	1.1
Dichloromethane (DCM, anhydrous)	CH_2Cl_2	84.93	20 mL	-
Hydrochloric Acid (conc.)	HCl	36.46	As needed	-
Saturated Sodium Bicarbonate	$NaHCO_3$	84.01	As needed	-
Brine	NaCl(aq)	-	As needed	-
Anhydrous Magnesium Sulfate	$MgSO_4$	120.37	As needed	-

Procedure:

- Reaction Setup: To a flame-dried 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), add anhydrous dichloromethane (20 mL) and anhydrous aluminum chloride (1.08 g, 1.1 eq.). Cool the suspension to 0 °C in an ice bath.
- Addition of Reactants: Slowly add 3-cyanobenzoyl chloride (1.34 g, 1.1 eq.) to the stirred suspension. Following this, add phenyl acetate (1.0 g, 1.0 eq.) dropwise over 15 minutes, ensuring the temperature remains below 5 °C.

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- Reaction: After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir the mixture for 12-16 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up and Quenching: Carefully pour the reaction mixture into a beaker containing crushed ice (50 g) and concentrated hydrochloric acid (5 mL) with vigorous stirring. This step is crucial to quench the reaction and decompose the aluminum chloride-ketone complex.[6]
- Extraction: Transfer the mixture to a separatory funnel. Separate the organic layer, and extract the aqueous layer twice with dichloromethane (2 x 20 mL).
- Washing: Combine the organic layers and wash sequentially with water (20 mL), saturated sodium bicarbonate solution (20 mL), and brine (20 mL).
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford **3-Acetoxy-3'-cyanobenzophenone** as an off-white solid.

Mechanism of Friedel-Crafts Acylation

The reaction proceeds via an electrophilic aromatic substitution mechanism.

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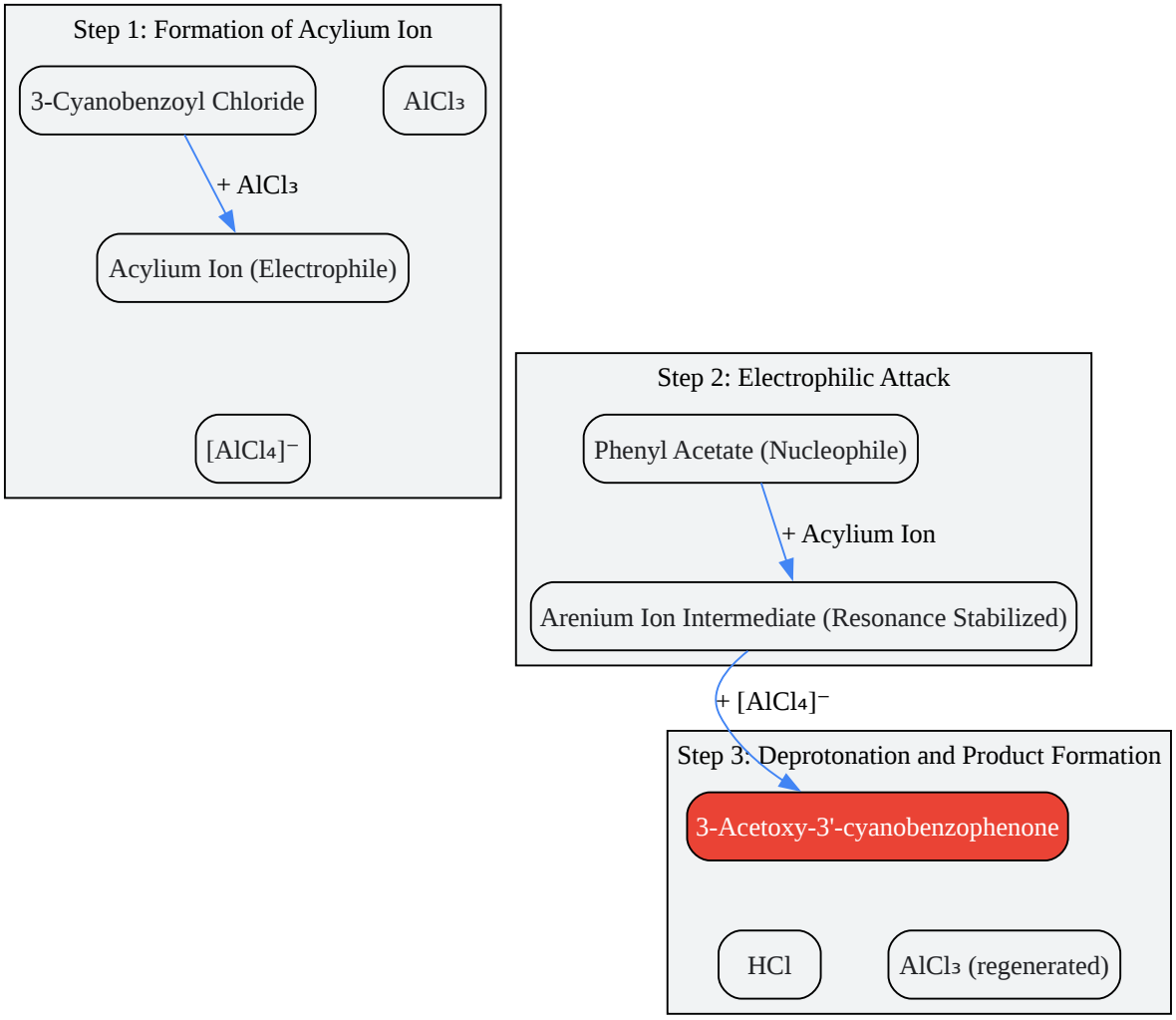

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Caption: Mechanism of the Friedel-Crafts acylation for the synthesis of **3-Acetoxy-3'-cyanobenzophenone**.

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Part 2: Physicochemical and Spectroscopic Properties

The following table summarizes the expected physicochemical properties of **3-Acetoxy-3'-cyanobenzophenone**.

Property	Value
Molecular Formula	$C_{16}H_{11}NO_3$
Molecular Weight	265.27 g/mol
Appearance	Off-white solid
Melting Point	Not available (expected to be a crystalline solid with a defined melting point)
Boiling Point	Not available
Solubility	Expected to be soluble in common organic solvents (e.g., DCM, acetone, ethyl acetate) and insoluble in water.

Spectroscopic Analysis

While experimental spectra for **3-Acetoxy-3'-cyanobenzophenone** are not readily available in the literature, the expected spectral characteristics can be predicted based on the functional groups present in the molecule.

^{1}H NMR Spectroscopy (Predicted, $CDCl_3$, 400 MHz):

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~ 2.3	s	3H	-OCOCH$_3$
~ 7.2 - 7.8	m	8H	Aromatic protons

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Note: The aromatic region (7.2-7.8 ppm) is expected to show a complex multiplet pattern due to the overlapping signals of the eight protons on the two substituted benzene rings.[7][8][9]

^{13}C NMR Spectroscopy (Predicted, $CDCl_3$, 100 MHz):

Chemical Shift (δ, ppm)	Assignment
~ 21	-$OCOCH_3$
~ 118	-CN
~ 120 - 140	Aromatic C-H and C-C
~ 150	Aromatic C-O
~ 169	-$OCOCH_3$
~ 195	C=O (ketone)

Note: The exact chemical shifts of the aromatic carbons will depend on the substitution pattern.[7]

Infrared (IR) Spectroscopy (Predicted, KBr):

Wavenumber (cm^{-1})	Intensity	Assignment
~ 3100-3000	Medium	Aromatic C-H stretch
~ 2230	Medium-Strong	C≡N stretch (nitrile)
~ 1760	Strong	C=O stretch (ester)
~ 1665	Strong	C=O stretch (diaryl ketone)[10][11][12]
~ 1600, 1580	Medium	Aromatic C=C stretch[13]
~ 1200	Strong	C-O stretch (ester)

Mass Spectrometry (MS) (Predicted, EI):

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m/z	Assignment
265	$[M]^+$ (Molecular ion)
223	$[M - CH_2CO]^+$ (Loss of ketene)
121	$[C_6H_5CO]^+$ (Benzoyl fragment)
102	$[C_7H_4N]^+$ (Cyanophenyl fragment)

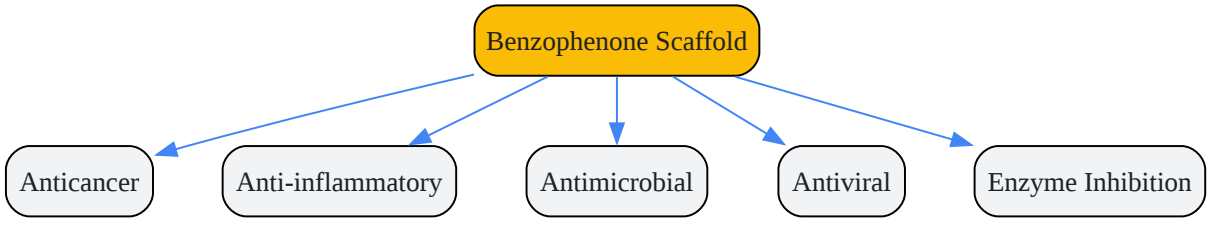
Note: The fragmentation pattern of benzophenones in mass spectrometry often involves cleavage at the bonds adjacent to the carbonyl group.[14][15][16][17]

Part 3: Potential Applications

While specific biological or material science applications of **3-Acetoxy-3'-cyanobenzophenone** have not been reported, the benzophenone scaffold is a versatile platform in several scientific domains.

Medicinal Chemistry

Benzophenone derivatives are known to exhibit a wide range of biological activities, including anticancer, anti-inflammatory, antimicrobial, and antiviral properties.[1][2][18][19][20][21][22][23][24] The presence of the cyano group can influence the electronic properties and binding interactions of the molecule with biological targets. The acetoxy group can act as a prodrug moiety, which may be hydrolyzed in vivo to the corresponding phenol, potentially altering the compound's pharmacokinetic profile and biological activity.



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Caption: Potential therapeutic areas for benzophenone derivatives.

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Photochemistry and Materials Science

Benzophenones are classic photosensitizers used in various photochemical reactions.[25][26][27][28][29] Upon absorption of UV light, they can be excited to a triplet state and initiate photochemical processes such as hydrogen abstraction or energy transfer. This property makes them useful as photoinitiators in polymerization and as probes for studying protein-ligand interactions through photo-crosslinking.[30] The specific substitution pattern of **3-Acetoxy-3'-cyanobenzophenone** could modulate its photochemical properties, offering potential for tailored applications in materials science.

Conclusion

3-Acetoxy-3'-cyanobenzophenone is a molecule of interest that can be synthesized through established methods like the Friedel-Crafts acylation. While specific experimental data for this compound is scarce, its properties and potential applications can be reliably inferred from the extensive knowledge base on related benzophenone derivatives. This guide provides a foundational understanding for researchers interested in exploring the synthesis and potential utility of this and similar compounds in the fields of medicinal chemistry and materials science. Further experimental investigation is warranted to fully characterize this molecule and unlock its potential.

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